

Introduction: The Indane Scaffold and Carbamate Functionality in Drug Discovery

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Compound of Interest

Compound Name: *ethyl 2,3-dihydro-1H-inden-5-ylcarbamate*

Cat. No.: *B5890087*

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The 2,3-dihydro-1H-indene, commonly known as indane, represents a privileged structural motif in medicinal chemistry. Its rigid bicyclic framework provides a well-defined three-dimensional orientation for pharmacophoric groups, making it an attractive scaffold for designing ligands that target a variety of biological receptors. Notably, derivatives of the closely related 2-aminoindane have been explored for their effects on the central nervous system, acting as monoamine reuptake inhibitors or releasing agents.^{[1][2]} These compounds, including 5,6-methylenedioxy-2-aminoindane (MDAI), have been investigated for potential therapeutic applications and, in some cases, have emerged as research chemicals.^{[1][2]}

The carbamate functional group (-NHCOO-) is another cornerstone of drug design, valued for its ability to act as a stable, hydrogen-bonding moiety that can improve a molecule's pharmacokinetic and pharmacodynamic properties.^[3] Carbamates are present in a wide array of approved therapeutic agents, including cholinesterase inhibitors, anticonvulsants, and HIV protease inhibitors, where they often play a critical role in binding to the active site of target enzymes or receptors.^[3]

This technical guide focuses on **ethyl 2,3-dihydro-1H-inden-5-ylcarbamate**, a molecule that combines the indane scaffold with an ethyl carbamate group at the 5-position of the aromatic

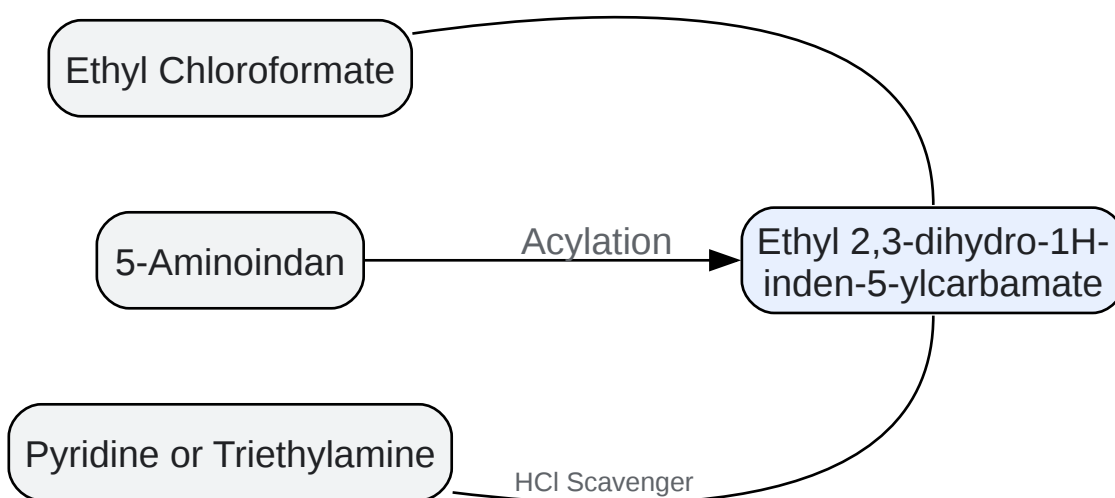
ring. While this specific compound is not extensively documented in current literature, this guide will provide a comprehensive, prospective analysis based on established chemical principles. We will detail a robust synthetic pathway, predict its physicochemical properties, and discuss its potential applications for researchers in drug development, drawing parallels from related and well-characterized molecules.

PART 1: Synthesis and Mechanistic Rationale

The most logical and efficient synthesis of **ethyl 2,3-dihydro-1H-inden-5-ylcarbamate** proceeds from the commercially available precursor, 5-aminoindan (also known as 5-indanamine).[4] The core of the synthesis is the formation of the carbamate linkage via N-acylation of the primary aromatic amine.

Proposed Synthetic Pathway

The one-step conversion involves the reaction of 5-aminoindan with ethyl chloroformate in the presence of a mild base.



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Caption: Proposed synthesis of **ethyl 2,3-dihydro-1H-inden-5-ylcarbamate**.

Detailed Experimental Protocol

Objective: To synthesize **ethyl 2,3-dihydro-1H-inden-5-ylcarbamate** from 5-aminoindan.

Materials:

- 5-Aminoindan (CAS: 24425-40-9)[[4](#)]
- Ethyl Chloroformate
- Pyridine (or Triethylamine)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Standard laboratory glassware, magnetic stirrer, and separation funnel

Procedure:

- **Reaction Setup:** In a round-bottom flask under a nitrogen atmosphere, dissolve 5-aminoindan (1.0 equivalent) in anhydrous dichloromethane. Cool the solution to 0 °C using an ice bath.
- **Addition of Base:** Add pyridine or triethylamine (1.1 equivalents) to the solution. This base acts as a scavenger for the hydrochloric acid byproduct generated during the reaction, preventing the protonation of the starting amine.
- **Acylation:** While maintaining the temperature at 0 °C, add ethyl chloroformate (1.05 equivalents) dropwise to the stirred solution. The slow addition is crucial to control the exothermic reaction.
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the reaction's progress using Thin Layer Chromatography (TLC) until the starting material (5-aminoindan) is consumed.
- **Workup:**

- Quench the reaction by adding water.
- Transfer the mixture to a separation funnel and wash the organic layer sequentially with 1M HCl (to remove excess pyridine/triethylamine), saturated aqueous NaHCO₃ solution (to neutralize any remaining acid), and finally with brine.
- Dry the separated organic layer over anhydrous MgSO₄ or Na₂SO₄.
- Purification:
 - Filter off the drying agent.
 - Concentrate the filtrate under reduced pressure to yield the crude product.
 - Purify the crude solid by recrystallization (e.g., from ethanol/water or ethyl acetate/hexanes) or by column chromatography on silica gel to obtain the pure **ethyl 2,3-dihydro-1H-inden-5-ylcarbamate**.

Causality Behind Experimental Choices:

- Anhydrous Conditions: The use of anhydrous solvent is important because ethyl chloroformate can be hydrolyzed by water, which would reduce the yield.
- Low Temperature: Starting the reaction at 0 °C helps to moderate the initial exothermicity of the acylation, preventing potential side reactions.
- Base Selection: Pyridine or triethylamine are common choices as they are effective HCl scavengers and are easily removed during the acidic workup step.

PART 2: Physicochemical Properties and Characterization

The expected properties of the target compound are summarized below. These are predictive values based on its structure and data from its precursor, 5-aminoindan.

Property	Predicted Value / Expected Data	Source / Justification
Molecular Formula	C ₁₂ H ₁₅ NO ₂	Structural analysis
Molecular Weight	205.25 g/mol	Calculation from formula
Appearance	White to off-white solid	Analogy to similar carbamates
Melting Point	Higher than 5-aminoindan (34-36 °C)	Carbamates are typically crystalline solids with higher melting points than their parent amines due to hydrogen bonding capabilities. [4]
Solubility	Soluble in polar organic solvents (DMSO, Ethanol, DCM); sparingly soluble in water.	Typical for organic molecules of this size with polar functional groups.
¹ H NMR	Expect signals for: Aromatic protons (3H), -CH ₂ -CH ₂ -CH ₂ - protons of indane core (6H), -O-CH ₂ -CH ₃ protons (quartet, 2H), -O-CH ₂ -CH ₃ proton (triplet, 3H), and -NH- proton (singlet, 1H).	Standard chemical shift predictions.
¹³ C NMR	Expect signals for: Aromatic carbons, aliphatic carbons of the indane core, ester carbonyl carbon (~155 ppm), and ethyl group carbons.	Standard chemical shift predictions.
IR Spectroscopy	Expect characteristic peaks for: N-H stretch (~3300 cm ⁻¹), C=O stretch (carbamate, ~1700 cm ⁻¹), and C-H stretches (aromatic and aliphatic).	Standard functional group frequencies.

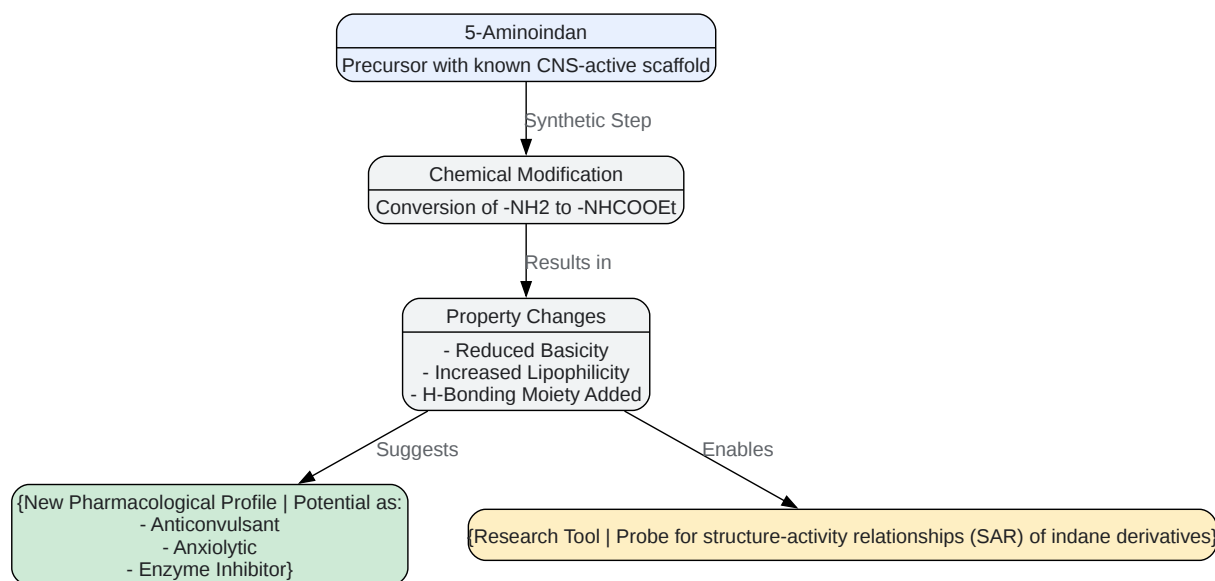
PART 3: Potential Applications and Biological Significance

Given the lack of direct studies, the potential applications of **ethyl 2,3-dihydro-1H-inden-5-ylcarbamate** can be inferred from the known biological activities of related compounds.

Central Nervous System (CNS) Agents

The aminoindane scaffold is a well-established pharmacophore for CNS targets.^[1] The primary amine of 2-aminoindane and its analogues is crucial for their interaction with monoamine transporters. By converting the amine at the 5-position to a carbamate, the molecule's properties are significantly altered:

- **Reduced Basicity:** The carbamate nitrogen is non-basic, which will prevent protonation under physiological pH. This fundamentally changes how the molecule might interact with aminergic receptors and transporters that typically bind protonated amines.
- **Potential as a Prodrug:** While less likely for an ethyl carbamate, some carbamates can be designed to be hydrolyzed in vivo to release the parent amine.^[3] However, ethyl carbamates are generally stable.
- **Novel Receptor Interactions:** The carbamate group itself can act as a key binding element. It is a potent hydrogen bond donor and acceptor. This opens the possibility for the molecule to act as an antagonist or allosteric modulator at different receptor sites, potentially including those targeted by anticonvulsants or muscle relaxants where carbamates are common.^[3]



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Caption: Rationale for exploring novel applications of the target compound.

Anticancer and Antimicrobial Research

Numerous carbamate-containing molecules have demonstrated significant biological activity, including anticancer and antimicrobial effects.[5][6][7] The carbamate moiety can be crucial for inhibiting enzymes or disrupting cellular processes. Therefore, **ethyl 2,3-dihydro-1H-inden-5-ylcarbamate** could be a valuable candidate for screening in:

- Antiproliferative Assays: To determine its cytotoxicity against various cancer cell lines.[7]
- Antimicrobial Screens: To test for activity against bacterial and fungal pathogens.[5]

The indane core serves as a lipophilic anchor that can facilitate cell membrane passage, delivering the potentially active carbamate functional group to intracellular targets.

Conclusion

Ethyl 2,3-dihydro-1H-inden-5-ylcarbamate stands as an accessible yet underexplored molecule at the intersection of two pharmacologically significant motifs. This guide provides a robust and logical framework for its synthesis and purification, starting from the readily available 5-aminoindan. The transformation of the primary amine to an ethyl carbamate fundamentally alters the molecule's electronic and steric properties, creating a novel chemical entity with potential applications in CNS research, oncology, and anti-infective discovery. Researchers and drug development professionals are encouraged to use the provided protocols and rationale as a foundation for synthesizing this compound and exploring its therapeutic potential.

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